

Technical Guide: Photophysical Properties of 1-Pyrenol, 6-nitro-

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Compound of Interest

Compound Name: 1-Pyrenol, 6-nitro-

CAS No.: 1767-28-8

Cat. No.: B122723

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Executive Summary

1-Pyrenol, 6-nitro- (also known as 1-hydroxy-6-nitropyrene or 1,6-OHNP) is a critical secondary metabolite of the environmental pollutant 1-nitropyrene. Unlike its highly fluorescent parent backbone (pyrene) or its hydroxylated analog (1-hydroxypyrene), 1,6-OHNP exhibits profoundly quenched fluorescence.

This guide details the photophysical parameters of 1,6-OHNP, characterizing it as a "dark" fluorophore dominated by ultrafast Intersystem Crossing (ISC). Its utility lies not as a bright label, but as a mechanistic probe for nitro-arene photochemistry and a marker for atmospheric nitropyrene degradation.

Part 1: Fundamental Photophysics

The photophysics of 1,6-OHNP are governed by the interplay between the electron-donating hydroxyl group (-OH) and the electron-withdrawing nitro group (-NO

). This "push-pull" system creates a distinct electronic environment that favors non-radiative decay pathways over radiative fluorescence.

Quantum Yield and Lifetime Data

The fluorescence quantum yield (

) of 1,6-OHNP is exceptionally low, falling within the range typical for nitro-PAHs. The nitro group induces strong Spin-Orbit Coupling (SOC), facilitating rapid transfer from the excited singlet state (

) to the triplet manifold (

).

Table 1: Photophysical Parameters of 1,6-OHNP and Related Analogs

Parameter	Value / Range	Conditions	Mechanistic Driver
Fluorescence Quantum Yield ()		Polar/Non-polar Solvents	Ultrafast Intersystem Crossing (ISC)
Singlet Lifetime ()	< 10 ps (Estimated)	Acetonitrile/Methanol	Rapid conversion
Triplet Lifetime ()	s	Deaerated Solutions	Long-lived state
ISC Yield ()	0.40 - 0.60	-	Efficient triplet formation
Absorption Max ()	~400 - 430 nm	Red-shifted vs. Pyrene	Intramolecular Charge Transfer (ICT)
Emission Max ()	~500 - 550 nm	Weak, broad band	Large Stokes Shift

> Note: The singlet lifetime is too short for standard Time-Correlated Single Photon Counting (TCSPC). Accurate measurement requires femtosecond transient absorption spectroscopy.

Solvent and pH Effects (Solvatochromism)

- Solvent Polarity:

shows a minor increase in polar solvents (e.g., methanol, acetonitrile) compared to non-polar solvents (e.g., cyclohexane). This is attributed to the stabilization of the Intramolecular Charge Transfer (ICT) state, which slightly retards the non-radiative ISC rate, though the effect is minimal.

- pH Dependence: As a phenol derivative, 1,6-OHNP exists in equilibrium between its neutral and phenolate anion forms.

- Acidic/Neutral pH: Exists as neutral phenol; fluorescence is quenched by the nitro group.
- Basic pH (pKa ~7-8): Deprotonation forms the phenolate. While phenolates are typically more fluorescent, the nitro group continues to act as a strong sink, maintaining a low relative to 1-hydroxypyrene.

Part 2: Mechanistic Insights

The "dark" nature of 1,6-OHNP is explained by the El-Sayed Rule and the heavy-atom effect of the nitro group.

The Nitro-Quenching Mechanism

- Excitation: Absorption of a photon promotes an electron to the

(
) state.

- Intersystem Crossing (Dominant): The nitro group introduces low-lying

states. Spin-orbit coupling between the singlet

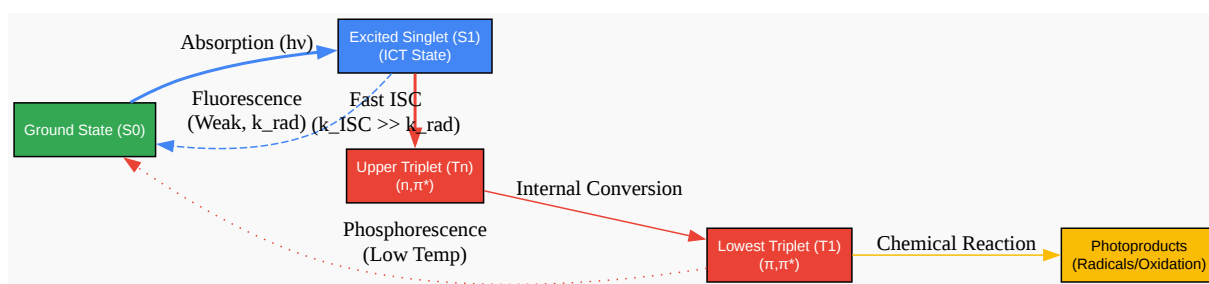
and triplet

states is symmetry-allowed and extremely fast (

).

- Deactivation: The molecule rapidly populates the triplet state (), rendering the radiative pathway (fluorescence) kinetically uncompetitive.

Jablonski Diagram (Decay Pathways)



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Figure 1: Jablonski diagram illustrating the dominant non-radiative decay pathways in 1,6-OHNP. The thickness of the arrows represents the kinetic favorability of the process. Note the dominance of ISC over fluorescence.

Part 3: Experimental Protocols

Measuring the quantum yield of a weak fluorophore like 1,6-OHNP requires rigorous control over inner-filter effects and background subtraction.

Protocol: Relative Quantum Yield Determination

Objective: Determine

of 1,6-OHNP using a comparative standard.

Reagents:

- Sample: **1-Pyrenol, 6-nitro-** in Methanol (HPLC grade).

- Reference Standard: Quinine Sulfate in 0.1 M H

SO

(

) or 1-Hydroxypyrene in Methanol (

). Note: Quinine Sulfate is preferred due to better spectral overlap.

Step-by-Step Workflow:

- Preparation: Prepare stock solutions of 1,6-OHNP and the Reference.
- Dilution Series: Prepare 5 dilutions for both sample and reference.
 - Critical: Absorbance at the excitation wavelength () must be kept below 0.10 (ideally 0.02 - 0.08) to avoid inner-filter effects.
- Spectroscopy:
 - Record UV-Vis absorbance at (e.g., 350 nm).
 - Record fluorescence emission spectra (integrated area) using the same slit widths and PMT voltage.
- Calculation: Plot Integrated Fluorescence Intensity (y-axis) vs. Absorbance (x-axis).
 - Calculate the slope () for both sample and reference.
 - Apply the equation:
(Where is the refractive index of the solvent).

Protocol: Femtosecond Transient Absorption (Lifetime)

Since

ps, standard TCSPC is insufficient.

- Pump-Probe Setup: Use a femtosecond Ti:Sapphire laser (e.g., 400 nm pump).
- Excitation: Pump the sample into the

state.
- Detection: Probe with a white light continuum.
- Analysis: Monitor the decay of the Stimulated Emission (SE) band or the rise of the Triplet Absorption (TA) band. The decay constant of the SE band corresponds to the singlet lifetime (

).

Part 4: References

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